

A Technical Guide to High-Purity Stigmasterol-d6 for Research Applications

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Compound of Interest

Compound Name: Stigmasterol-d6

Cat. No.: B15554484

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This in-depth guide is intended for researchers, scientists, and professionals in drug development who require high-purity **Stigmasterol-d6** for their work. This document provides a comprehensive overview of commercial sources, key quantitative data, and detailed experimental protocols relevant to the use of this stable isotope-labeled internal standard.

Commercial Availability of High-Purity Stigmasterol-d6

High-purity **Stigmasterol-d6** is available from several reputable suppliers of analytical standards and research chemicals. The following table summarizes key information from prominent commercial sources. Researchers are advised to request certificates of analysis (CoA) from suppliers for batch-specific data.

Supplier	Product Name	Catalogue Number	Molecular Formula	Purity/Isotopic Enrichment	Formulation
LGC Standards	Stigmasterol-d6 (Major)	TRC-S686752	C ₂₉ H ₄₂ D ₆ O	Information available upon request with CoA[1]	Neat solid
Clinivex	Stigmasterol-d6 (Major)	RCLST25768 6	C ₂₉ H ₄₂ D ₆ O	Information available upon request with CoA[2]	Solid
MedchemExpress	Stigmasterol-d6	HY-W744160	C ₂₉ H ₄₂ D ₆ O	In-stock, specific data on CoA[3]	Solid
Pharmaffiliates	Stigmasterol-d6	PA STI 079880	C ₂₉ H ₄₂ D ₆ O	Information available upon enquiry	Solid
Cayman Chemical	Stigmasterol	18079	C ₂₉ H ₄₈ O	≥90% (for unlabeled)	Crystalline solid[4]
Larodan	Stigmasterol	60-1002	C ₂₉ H ₄₈ O	>94% (for unlabeled)	Neat solid[5]

Note: Data for unlabeled stigmasterol from some suppliers is included for comparative purposes. It is crucial to obtain the certificate of analysis for the deuterated standard to confirm isotopic purity.

Experimental Protocols

Synthesis of Deuterated Stigmasterol

The synthesis of deuterated sterols is a multi-step process that requires expertise in organic synthesis. While a specific, detailed protocol for the commercial synthesis of **Stigmasterol-d6** is proprietary, the following general method for deuteration of sterols can be adapted. This protocol is based on established methods for the synthesis of deuterated phytosterols.[6][7][8]

Objective: To introduce deuterium labels into the stigmasterol molecule. A common strategy involves the selective protection of reactive sites, followed by deuteration and deprotection.

Materials:

- Stigmasterol
- Pyridine
- Acetic anhydride
- m-Chloroperoxybenzoic acid (mCPBA)
- Dichloromethane (CH_2)
- Palladium on carbon (Pd/C) catalyst
- Deuterium gas (D_2) or a deuterium source like deuterated sodium borohydride (NaBD_4)
- Appropriate deuterated solvents
- Reagents for deprotection (e.g., lithium aluminum hydride)

Procedure:

- Protection of the Δ^{5-6} Double Bond:
 - Dissolve stigmasterol in pyridine and add acetic anhydride to protect the 3-hydroxyl group as an acetate ester.
 - The Δ^{5-6} double bond can be protected via epoxidation using mCPBA in a solvent like dichloromethane. This temporarily masks this reactive site.
- Deuteration of the Side Chain:
 - The side-chain Δ^{22} double bond can be selectively reduced using deuterium gas in the presence of a catalyst such as palladium on carbon. This step introduces two deuterium atoms across the double bond.

- Alternatively, other positions can be deuterated using appropriate precursors and deuterating agents.
- Deprotection:
 - The protecting groups are then removed to yield the deuterated stigmasterol. For example, the acetate group can be hydrolyzed, and the epoxide can be opened and the hydroxyl groups subsequently removed.

Note: This is a generalized procedure and requires significant optimization and characterization at each step, including purification by chromatography and confirmation of structure and isotopic enrichment by NMR and mass spectrometry.

Quantification of Stigmasterol using Stigmasterol-d6 as an Internal Standard by LC-MS/MS

This protocol outlines a typical workflow for the quantification of stigmasterol in a biological matrix using **Stigmasterol-d6** as an internal standard.[\[9\]](#)[\[10\]](#)

Objective: To accurately measure the concentration of stigmasterol in a sample by correcting for variations in sample preparation and instrument response.

Materials:

- Stigmasterol analytical standard
- **Stigmasterol-d6** internal standard
- LC-MS/MS system with a suitable C8 or C18 column
- Methanol, acetonitrile, water (LC-MS grade)
- Formic acid or ammonium formate (for mobile phase modification)
- Sample matrix (e.g., plasma, tissue homogenate)

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare a stock solution of stigmasterol and **Stigmasterol-d6** in a suitable organic solvent (e.g., methanol or ethanol).
 - From the stock solutions, prepare a series of working standard solutions of stigmasterol at known concentrations.
 - Prepare a working solution of **Stigmasterol-d6** at a single, consistent concentration.
- Sample Preparation:
 - To a known volume or weight of the sample, calibration standards, and quality control samples, add a fixed volume of the **Stigmasterol-d6** working solution.
 - Perform sample extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to isolate the sterols.
 - Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared samples onto the LC-MS/MS system.
 - Develop a chromatographic method to separate stigmasterol from other matrix components.
 - Optimize the mass spectrometer settings for the detection of stigmasterol and **Stigmasterol-d6** using multiple reaction monitoring (MRM).
- Data Analysis:
 - Calculate the peak area ratio of stigmasterol to **Stigmasterol-d6** for each sample, standard, and quality control.
 - Construct a calibration curve by plotting the peak area ratio of the standards against their known concentrations.

- Determine the concentration of stigmasterol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Stigmasterol Biosynthetic Pathway

The following diagram illustrates the key steps in the biosynthesis of stigmasterol from cycloartenol in plants.

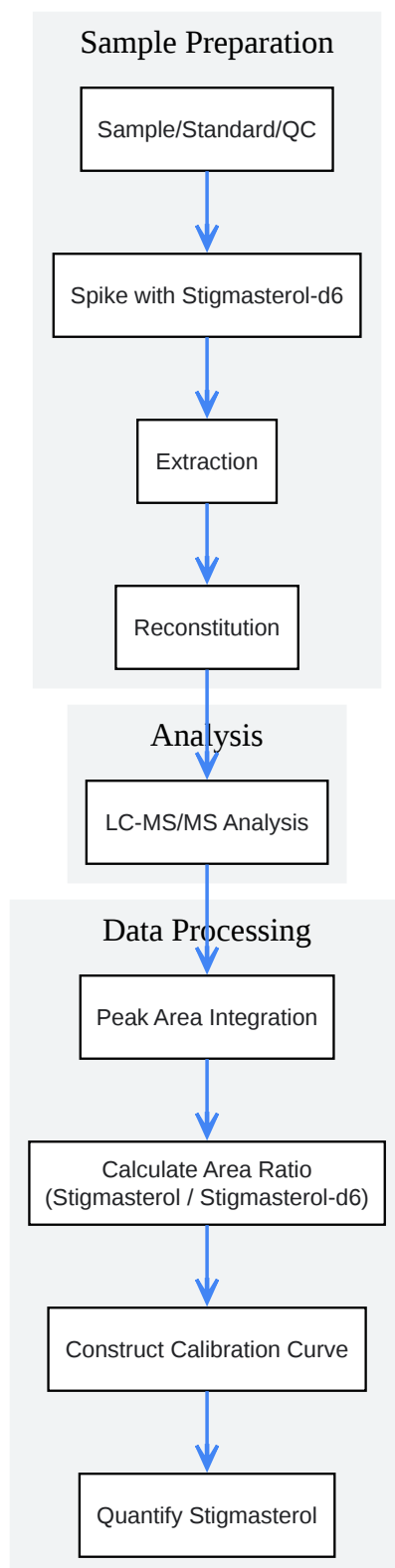


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Caption: Simplified biosynthetic pathway of stigmasterol from cycloartenol in plants.

Experimental Workflow for Internal Standard Use

This diagram outlines the logical flow of using **Stigmasterol-d₆** as an internal standard in a quantitative LC-MS/MS analysis.

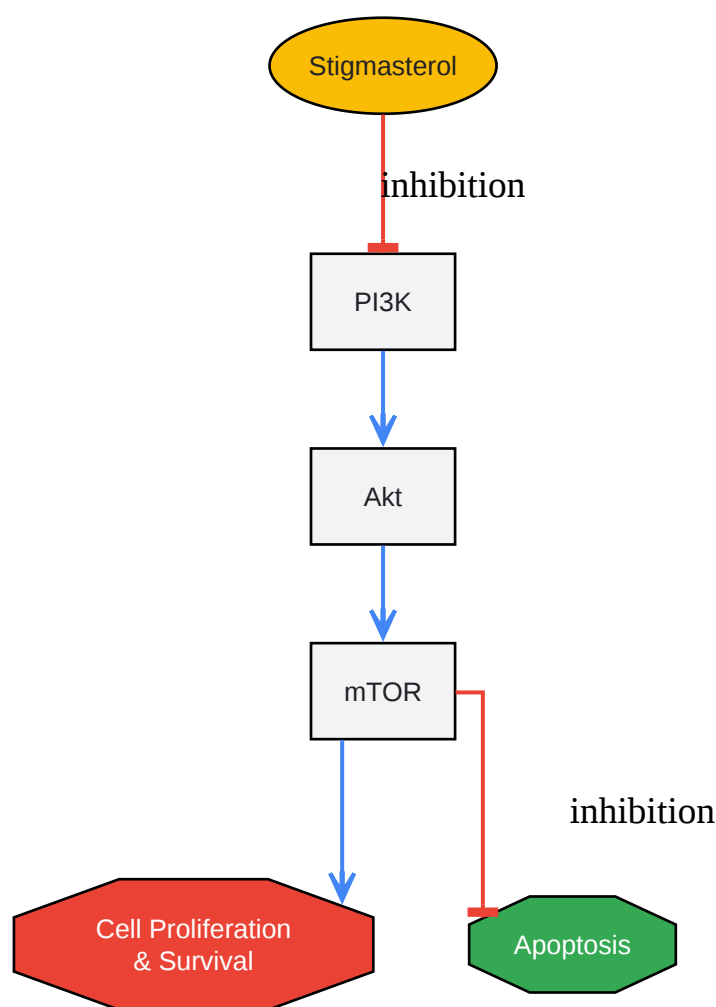


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Caption: Workflow for quantitative analysis using an internal standard.

Stigmasterol's Role in PI3K/Akt Signaling Pathway

Recent research has indicated that stigmasterol can exert anti-cancer effects by modulating various signaling pathways. The diagram below illustrates its inhibitory effect on the PI3K/Akt pathway, which is crucial for cell proliferation and survival.[11][12][13]



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Caption: Stigmasterol's inhibitory effect on the PI3K/Akt signaling pathway.

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